

An In-depth Technical Guide to the Physical and Chemical Properties of Dimethylglyoxime

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Compound of Interest

Compound Name: Dimethylglyoxime

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Introduction

Dimethylglyoxime (DMG), a dioxime derivative of butane-2,3-dione, is an organic compound of significant interest in analytical and coordination chemistry.^{[1][2]} Its chemical formula is $\text{CH}_3\text{C}(\text{NOH})\text{C}(\text{NOH})\text{CH}_3$, often abbreviated as dmgH_2 for the neutral form and dmgH^- for the anionic form.^{[1][3]} First recognized for its high selectivity as a reagent for transition metals by Lev Aleksandrovich Chugaev, DMG has become an indispensable tool for the qualitative and quantitative analysis of metal ions, most notably nickel and palladium.^{[2][4][5]} This guide provides a comprehensive overview of the physical and chemical properties of **dimethylglyoxime**, detailed experimental protocols for its synthesis and application, and visual representations of key chemical processes.

Physical Properties

Dimethylglyoxime is a colorless or white crystalline solid.^[4] It is generally odorless and exists as a white to off-white powder.^{[4][6][7]} The crystal structure of **dimethylglyoxime** has been determined to be triclinic, with molecules forming chains linked by hydrogen bonds.^{[8][9]}

Tabulated Physical Data

Property	Value	References
Molecular Formula	C ₄ H ₈ N ₂ O ₂	[4][10]
Molar Mass	116.120 g·mol ⁻¹	[1][3]
Appearance	White/Off-White Crystalline Powder	[1][4][6]
Melting Point	240-241 °C (decomposes)	[1][3][11][12]
Density	1.37 g/cm ³	[1][3]
Solubility in Water	Low / Insoluble	[1][3][4][13]
Solubility in Organic Solvents	Soluble in ethanol, methanol, acetone, ether, and pyridine.	[4][11][13]
pKa	10.60 (at 25°C)	[14][15]
Vapor Pressure	0.00069 mmHg	[16]

Chemical Properties and Reactivity

The chemical behavior of **dimethylglyoxime** is dominated by the two oxime functional groups, which confer its ability to act as a weak acid and an exceptional chelating agent.[6][10]

Acidity

Dimethylglyoxime is a dibasic acid, capable of losing one or both of its oxime protons to form the dm⁻gH and dm²⁻g⁻ anions, respectively.[9]

Coordination Chemistry

As a bidentate ligand, **dimethylglyoxime** uses the two nitrogen atoms of its oxime groups to coordinate with a single central metal ion, forming a stable five-membered ring structure known as a chelate.[4][10] This chelating ability is the foundation of its use in analytical chemistry.[10]

Reaction with Nickel: The most prominent reaction of **dimethylglyoxime** is with nickel(II) ions in a slightly ammoniacal solution. This reaction produces a vibrant, insoluble red precipitate of nickel(II) bis(dimethylglyoximate), [Ni(dm⁻gH)₂].[5][10] This reaction is highly sensitive and

specific, making it a reliable method for both the qualitative detection and quantitative gravimetric analysis of nickel.[10][17][18] The exceptional stability of the nickel-DMG complex is attributed to its square planar geometry and strong intramolecular hydrogen bonds.[4]

The reaction is as follows: $\text{Ni}^{2+} + 2 \text{C}_4\text{H}_8\text{N}_2\text{O}_2 \rightarrow \text{Ni}(\text{C}_4\text{H}_7\text{N}_2\text{O}_2)_2\downarrow$ (red precipitate) + 2H^+ [5][18]

Reaction with Other Metal Ions: **Dimethylglyoxime** also forms precipitates with other metal ions. With palladium(II) in an acidic solution, it forms a yellow precipitate.[5][10] It can also be used to detect copper (blue precipitate), cobalt (brown precipitate), and bismuth (yellow precipitate).[13]

Experimental Protocols

Synthesis of Dimethylglyoxime

The synthesis of **dimethylglyoxime** can be achieved from butanone (methyl ethyl ketone) through a two-step process involving the formation of biacetyl monoxime as an intermediate.[1][19]

Methodology:

- Preparation of Biacetyl Monoxime: Butanone is reacted with ethyl nitrite in the presence of an acid catalyst (e.g., hydrochloric acid) to form biacetyl monoxime. The product can be isolated by distillation.[1][19]
- Formation of **Dimethylglyoxime**: The biacetyl monoxime is then reacted with a solution of sodium hydroxylamine monosulfonate. **Dimethylglyoxime** crystallizes from the cold solution and can be collected by filtration.[1][19] The crystals are washed with cold water to remove any sulfate impurities. The resulting product is typically a pure white solid that does not require further recrystallization.[19]

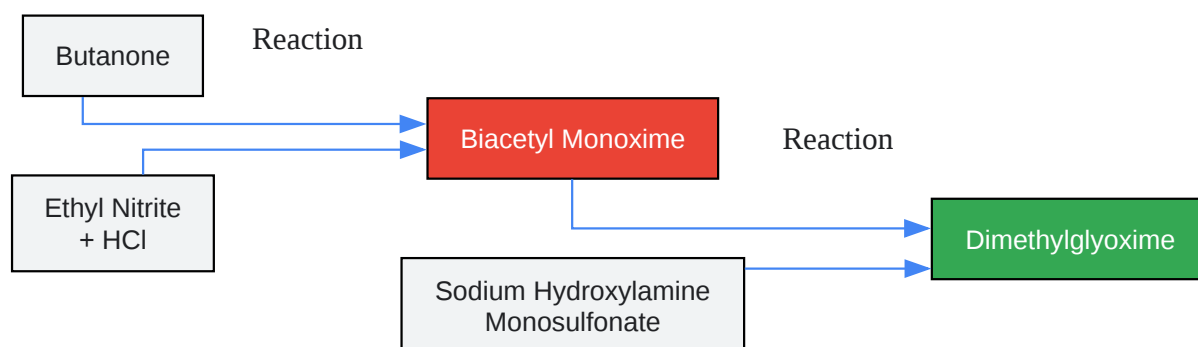
Gravimetric Determination of Nickel using Dimethylglyoxime

This protocol outlines the quantitative precipitation of nickel from a solution.

Methodology:

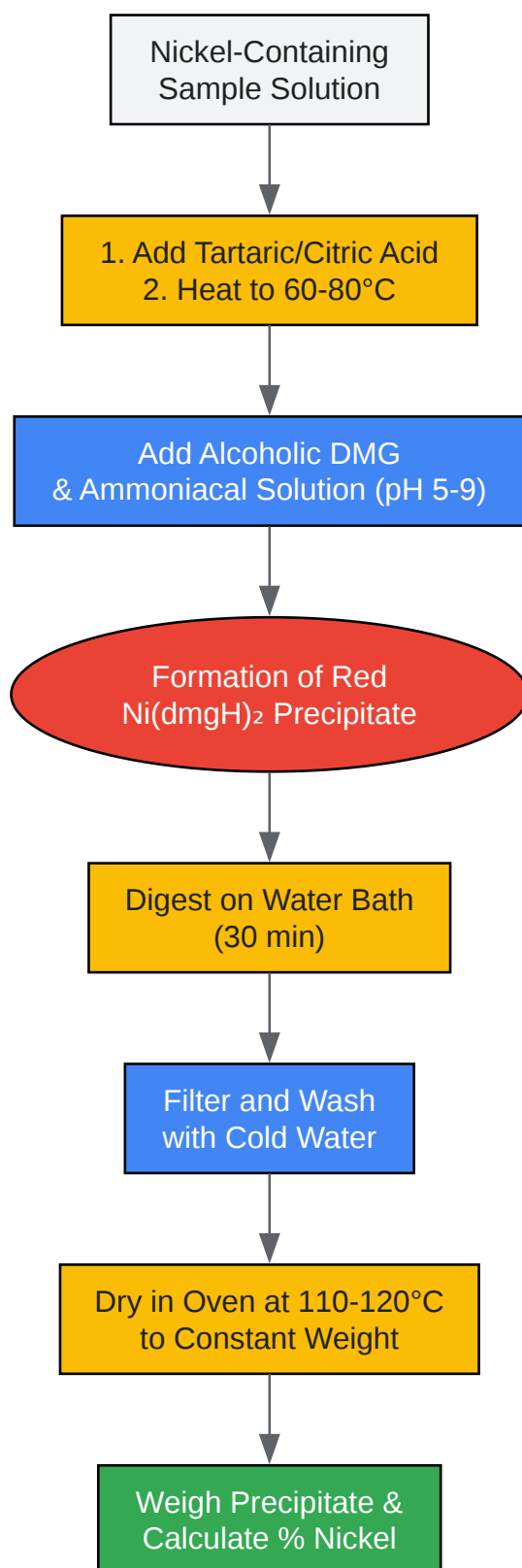
- **Sample Preparation:** A known weight of the nickel-containing sample is dissolved in an appropriate acid (e.g., nitric acid).[20][21] Any interfering ions, such as iron(III), are masked by adding citric or tartaric acid.[20][22] The solution is then diluted with distilled water.[23]
- **Precipitation:** The solution is heated to approximately 60-80°C.[23][24] A 1% alcoholic solution of **dimethylglyoxime** is added, followed by the slow, dropwise addition of dilute ammonia solution until the solution is slightly alkaline (pH 5-9) and the characteristic red precipitate of nickel(II) bis(dimethylglyoximate) forms.[20][22][24]
- **Digestion of the Precipitate:** The beaker containing the precipitate is placed on a water bath for about 30 minutes to encourage the formation of larger, more easily filterable particles.[22][25]
- **Filtration and Washing:** The precipitate is collected by filtration through a pre-weighed sintered glass crucible or ashless filter paper.[22][23] The precipitate is washed with cold distilled water until the washings are free of chloride ions (tested with silver nitrate solution).[21]
- **Drying and Weighing:** The crucible with the precipitate is dried in an oven at 110-120°C until a constant weight is achieved.[24][25][26]
- **Calculation:** The weight of the nickel in the sample can be calculated from the weight of the $[\text{Ni}(\text{C}_4\text{H}_7\text{N}_2\text{O}_2)_2]$ precipitate using the gravimetric factor (mass of Ni / molar mass of $\text{Ni}(\text{dmgH})_2$).[23]

Visualizations



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Caption: Synthetic pathway of **Dimethylglyoxime**.



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Caption: Workflow for gravimetric determination of nickel.

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References

- 1. Dimethylglyoxime - Wikipedia [en.wikipedia.org]
- 2. webqc.org [webqc.org]
- 3. testbook.com [testbook.com]
- 4. Dimethylglyoxime: Structure, Uses & Safety Explained [vedantu.com]
- 5. Dimethylglyoxime:Uses,Reactions,Preparation_Chemicalbook [chemicalbook.com]
- 6. macsenlab.com [macsenlab.com]
- 7. Dimethylglyoxime Formula: Structure, Properties, and Uses [pw.live]
- 8. journals.iucr.org [journals.iucr.org]
- 9. connectsci.au [connectsci.au]
- 10. nbinnno.com [nbinnno.com]
- 11. Dimethyl Glyoxime (DMG) - Sihauli Chemicals Private Limited [sihaulichemicals.com]
- 12. 95-45-4 CAS MSDS (Dimethylglyoxime) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 13. Dimethylglyoxime - CAMEO [cameo.mfa.org]
- 14. Dimethylglyoxime CAS#: 95-45-4 [m.chemicalbook.com]
- 15. organicchemistrydata.org [organicchemistrydata.org]
- 16. Dimethylglyoxime | C₄H₈N₂O₂ | CID 135459645 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 17. Before you continue to YouTube [consent.youtube.com]
- 18. byjus.com [byjus.com]
- 19. Organic Syntheses Procedure [orgsyn.org]

- 20. egyankosh.ac.in [egyankosh.ac.in]
- 21. chemlab.truman.edu [chemlab.truman.edu]
- 22. Determination of ni dmg | DOCX [slideshare.net]
- 23. researchgate.net [researchgate.net]
- 24. zchoiact.put.poznan.pl [zchoiact.put.poznan.pl]
- 25. teachmint.storage.googleapis.com [teachmint.storage.googleapis.com]
- 26. scribd.com [scribd.com]
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